

Essential Safety and Operational Guide for 1-(Methylsulfanyl)but-2-yne

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Compound of Interest

Compound Name: 1-(Methylsulfanyl)but-2-yne

Cat. No.: B046321

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety and logistical information for the handling of **1-(Methylsulfanyl)but-2-yne** (CAS No. 118891-26-2). The following procedures and data are designed to ensure the safe handling, storage, and disposal of this compound, minimizing risks and establishing clear operational plans.

Personal Protective Equipment (PPE)

Due to the lack of specific quantitative safety data for **1-(Methylsulfanyl)but-2-yne**, the following PPE recommendations are based on the known hazards of its functional groups: thioethers and alkynes, and its likely flammable nature. Thioethers can be malodorous and may have toxicological properties that are not fully characterized. Alkynes can be flammable and, in some cases, reactive.

Quantitative Data Summary for Recommended PPE

PPE Component	Specification	Rationale & Further Guidance
Hand Protection	Nitrile or Neoprene gloves (minimum 5 mil thickness)	Provides good resistance to a range of organic chemicals. For prolonged or immersive contact, consider heavier-duty gloves and always check manufacturer's compatibility charts. Breakthrough times will vary based on glove material, thickness, and concentration of the chemical. Change gloves immediately if contaminated.
Eye Protection	Tightly-fitting safety goggles or a full-face shield	Protects against splashes and potential vapors. A face shield is recommended when handling larger quantities or when there is a significant splash hazard.
Respiratory Protection	Air-purifying respirator with organic vapor (OV) cartridges (e.g., Type A)	Recommended when working outside of a certified chemical fume hood or in poorly ventilated areas. The specific cartridge type should be selected based on a risk assessment. For unknown concentrations or in emergency situations, a self-contained breathing apparatus (SCBA) is necessary. ^[1]
Skin and Body Protection	Flame-retardant lab coat and closed-toe shoes	A flame-retardant lab coat is essential due to the flammability of the compound. Ensure shoes are made of a non-porous material.

Experimental Protocols: Handling and Storage

2.1. Handling Procedure

- Ventilation: All handling of **1-(Methylsulfanyl)but-2-yne** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.^[1]
- Ignition Sources: This compound is expected to be flammable. Eliminate all potential ignition sources, including open flames, hot plates, and non-intrinsically safe electrical equipment. Use non-sparking tools for all transfers.
- Air-Sensitive Handling: Depending on the reactivity of the compound, handling under an inert atmosphere (e.g., using a Schlenk line or in a glove box) may be necessary to prevent oxidation or other reactions with air and moisture.
- Transfers: For transfers, use syringes or cannulas that have been dried in an oven and purged with an inert gas.
- Personal Hygiene: Avoid contact with skin and eyes. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.

2.2. Storage Plan

- Container: Store in a tightly sealed, properly labeled container. The label should include the chemical name, CAS number, and relevant hazard pictograms.
- Location: Store in a cool, dry, and well-ventilated area designated for flammable liquids.
- Incompatibilities: Keep away from strong oxidizing agents, strong acids, and strong bases.
- Inert Atmosphere: For long-term storage, consider storing under an inert atmosphere to maintain purity and prevent degradation.

Disposal Plan

3.1. Waste Collection

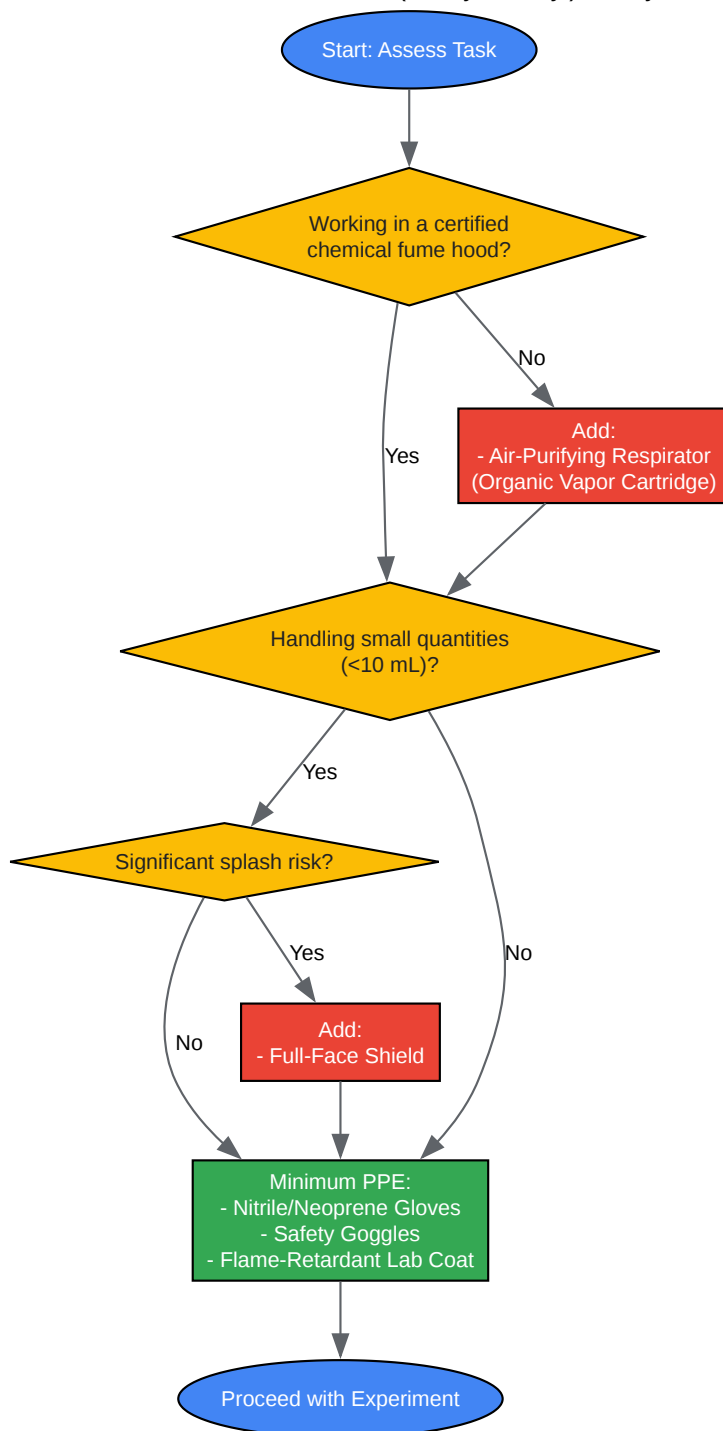
- **Liquid Waste:** Collect all waste containing **1-(Methylsulfanyl)but-2-yne** in a dedicated, properly labeled, and sealed hazardous waste container. Do not mix with other waste streams unless compatibility is confirmed.
- **Solid Waste:** Contaminated solid waste, such as gloves, paper towels, and pipette tips, should be collected in a separate, labeled hazardous waste container.

3.2. Decontamination and Disposal

- **Glassware Decontamination:** Glassware that has been in contact with the compound should be rinsed with a suitable organic solvent (e.g., acetone) in a fume hood. The rinsate must be collected as hazardous waste. For thioether residues, a subsequent rinse with a dilute bleach solution can help to oxidize and deodorize the glassware.
- **Spill Cleanup:** In case of a spill, evacuate the area and remove all ignition sources. Absorb the spill with an inert material (e.g., vermiculite or sand). Collect the absorbed material into a sealed container for hazardous waste disposal. Ensure adequate respiratory protection during cleanup.
- **Final Disposal:** All waste must be disposed of through the institution's hazardous waste management program. Do not dispose of this chemical down the drain or in regular trash.

Logical Workflow for PPE Selection

PPE Selection Workflow for 1-(Methylsulfanyl)but-2-yne

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Caption: PPE Selection Workflow.

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References

- 1. download.basf.com [download.basf.com]
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